

An In-depth Technical Guide to 2-Ethyl-1-hexene

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Compound of Interest

Compound Name: 2-Ethyl-1-hexene

Cat. No.: B155198

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This document provides a comprehensive technical overview of **2-Ethyl-1-hexene**, detailing its chemical properties, analytical methodologies, and structural information. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development who may use this compound as a chemical intermediate or starting material.

Core Properties of 2-Ethyl-1-hexene

2-Ethyl-1-hexene is a colorless liquid classified as an alkene and a volatile organic compound. [1] It is insoluble in water but soluble in common organic solvents such as alcohol, ether, and acetone.[1][2] Its primary applications are in the organic synthesis of various commercial products, including flavors, perfumes, medicines, dyes, and resins.[1][2] The reactivity of its carbon-carbon double bond makes it a versatile intermediate for reactions like hydroformylation, polymerization, oxidation, and dimerization.[3]

Quantitative Data Summary

The fundamental physicochemical properties of **2-Ethyl-1-hexene** are summarized in the table below for quick reference.

Identifier	Value	Citations
Molecular Formula	C ₈ H ₁₆	[1][4][5]
Molecular Weight	112.21 g/mol	[1][3]
CAS Number	1632-16-2	[1][4][6]
Density	0.73 g/cm ³	[2]
Boiling Point	120°C	[2]
Flash Point	10.4°C (24°C also reported)	[2]
Synonyms	3-Methylideneheptane, 2-Ethylhex-1-ene	[6]

Experimental Protocols

Analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

A key experimental method for the analysis of **2-Ethyl-1-hexene** is reverse-phase HPLC.[6] This technique is suitable for purity assessment, quantitative analysis, and preparative separation for isolating impurities.[6]

Objective: To separate and analyze **2-Ethyl-1-hexene** from a sample mixture.

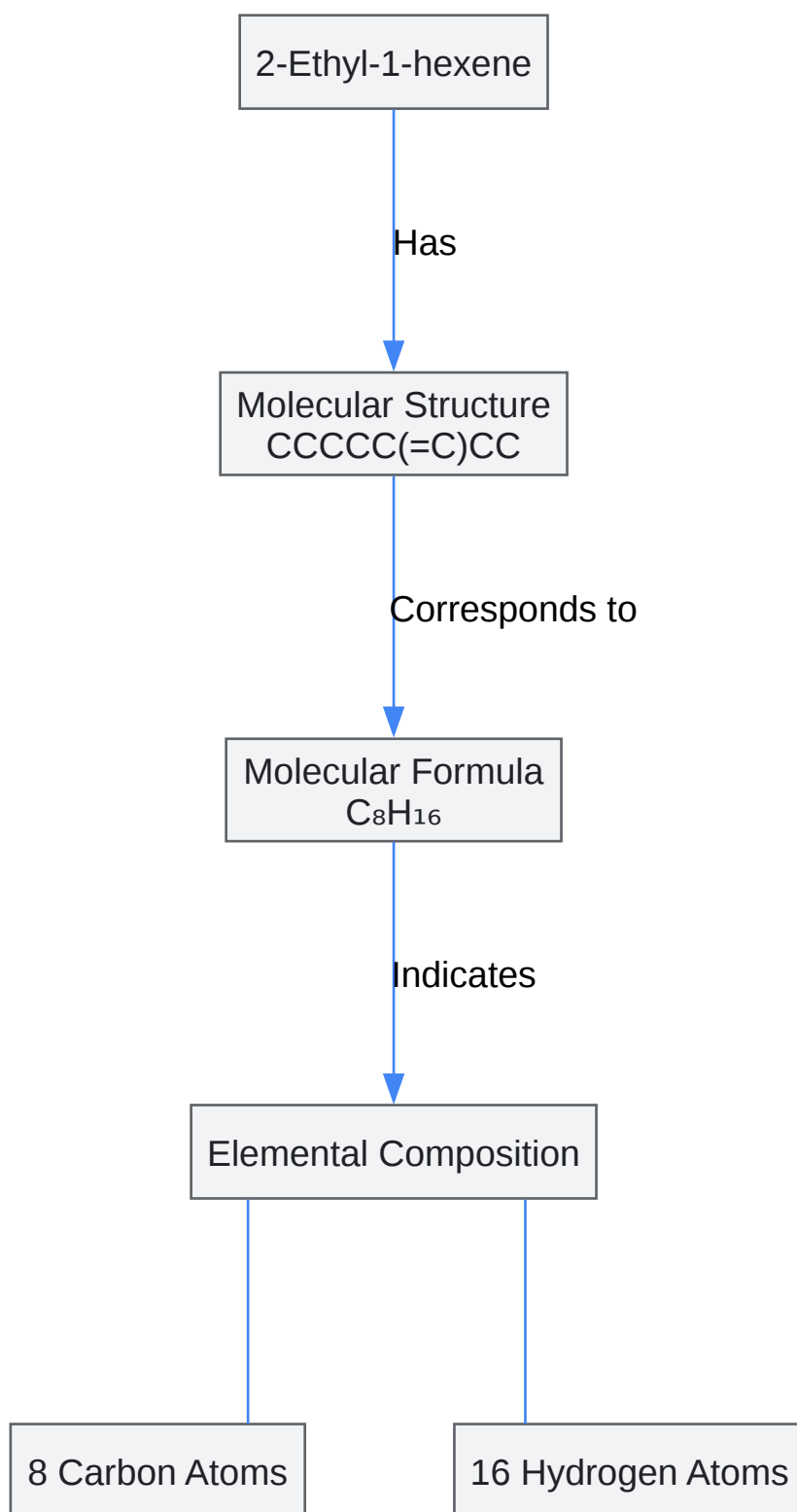
Methodology:

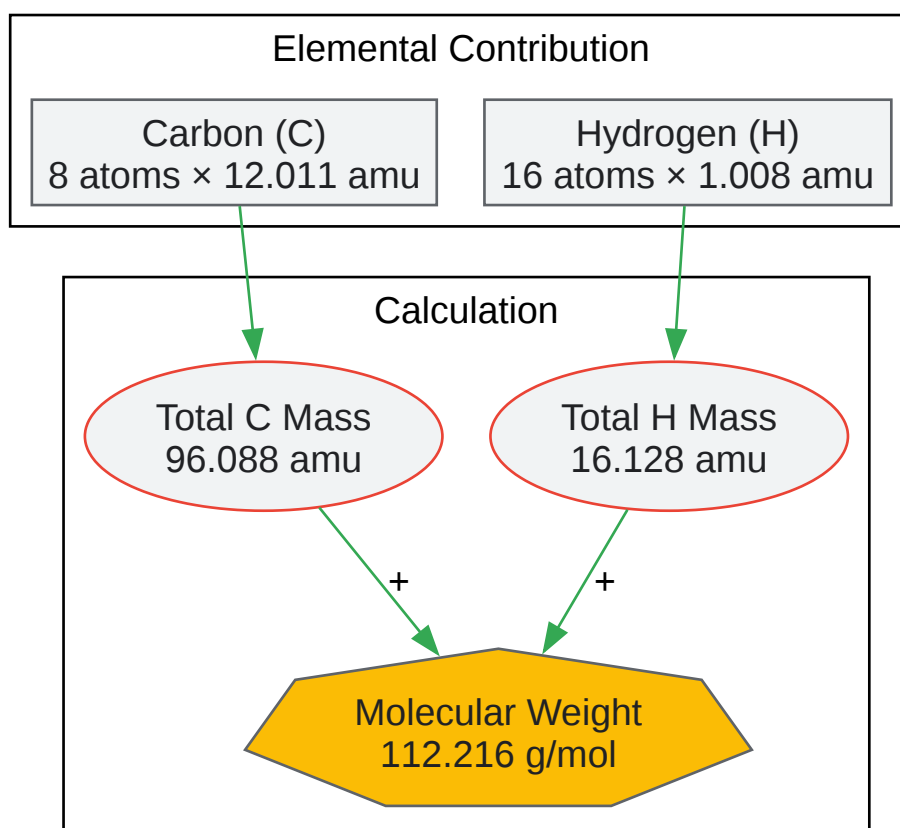
- Chromatographic Column: Newcrom R1, a reverse-phase column with low silanol activity.[6]
For faster UPLC applications, columns with smaller 3 µm particles are available.[6]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with an acid modifier.[6]
 - For standard HPLC applications, phosphoric acid is used.[6]
 - For applications compatible with Mass Spectrometry (MS), formic acid should be substituted for phosphoric acid.[6]
- Mode: Reverse Phase (RP).[6]

- Application: The method is scalable and can be adapted for preparative separations to isolate impurities. It is also suitable for pharmacokinetic studies.[\[6\]](#)

Visualized Logical Relationships

The following diagrams illustrate the structural composition and the derivation of **2-Ethyl-1-hexene**'s molecular weight from its molecular formula.





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